

solubility of 5-Amino-2-bromophenol in common organic solvents

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Compound of Interest

Compound Name: 5-Amino-2-bromophenol

Cat. No.: B183262

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Technical Guide: Solubility Profile of 5-Amino-2-bromophenol

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility of **5-Amino-2-bromophenol** in common organic solvents. Due to the absence of publicly available quantitative solubility data for this compound, this document focuses on predicting its solubility based on its molecular structure and the principles of physical organic chemistry. Furthermore, a detailed experimental protocol for the widely accepted shake-flask method is provided to enable researchers to determine precise solubility data. This guide is intended to be a valuable resource for scientists and professionals working with **5-Amino-2-bromophenol** in research and development.

Introduction and Physicochemical Properties

5-Amino-2-bromophenol is an aromatic organic compound containing an amino group (-NH₂), a hydroxyl group (-OH), and a bromine atom attached to a benzene ring. The presence of both a hydrogen bond donor (-OH) and a hydrogen bond acceptor/donor (-NH₂) group, along with the polar C-Br bond, imparts a significant degree of polarity to the molecule. However, the benzene ring provides a non-polar, hydrophobic character. This amphiphilic nature dictates its solubility in various organic solvents. Understanding the solubility of this compound is crucial

for its application in chemical synthesis, drug development, and materials science, as it influences reaction kinetics, purification methods, and formulation strategies.

A review of scientific literature and chemical databases indicates a lack of specific quantitative solubility data for **5-Amino-2-bromophenol** in common organic solvents. Therefore, experimental determination is necessary to obtain precise solubility values. The following sections provide a qualitative prediction of its solubility and a detailed protocol for its experimental determination.

Qualitative Solubility Profile

The solubility of **5-Amino-2-bromophenol** is governed by the principle of "like dissolves like." Its polar functional groups suggest good solubility in polar solvents, while the non-polar benzene ring suggests some solubility in non-polar solvents. The ability to form hydrogen bonds is a key factor in its solubility in protic solvents.^{[1][2][3][4][5]}

Below is a table summarizing the predicted qualitative solubility of **5-Amino-2-bromophenol** in various classes of common organic solvents.

Solvent Class	Examples	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol, Isopropanol, Water	High to Moderate	The hydroxyl and amino groups of 5-Amino-2-bromophenol can form strong hydrogen bonds with the hydroxyl group of these solvents, leading to favorable solute-solvent interactions. [1] [4] [5] [6] Solubility in water is expected to be moderate due to the hydrophobic benzene ring.
Polar Aprotic	Acetone, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Acetonitrile	Moderate to High	These solvents are polar and can engage in dipole-dipole interactions with 5-Amino-2-bromophenol. Solvents like DMSO and DMF are excellent hydrogen bond acceptors, which can interact favorably with the -OH and -NH ₂ groups. [3] [7]
Non-Polar	Hexane, Toluene, Benzene, Diethyl Ether	Low to Sparingly Soluble	The non-polar nature of these solvents results in weak van der Waals interactions with the polar functional groups of 5-Amino-2-

bromophenol. The non-polar benzene ring of the solute will have some affinity for these solvents.[1][2][4]

Chlorinated	Dichloromethane (DCM), Chloroform	Low to Moderate	These solvents have a moderate polarity. While they are not strong hydrogen bond donors or acceptors, they can participate in dipole-dipole interactions. Some solubility is expected due to the overall polarity of the solute.
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Experimental Protocol for Solubility Determination: Shake-Flask Method

The shake-flask method is a reliable and widely used technique for determining the equilibrium solubility of a compound in a specific solvent.[8][9][10][11][12]

Objective: To determine the equilibrium solubility of **5-Amino-2-bromophenol** in a given organic solvent at a specified temperature.

Materials:

- **5-Amino-2-bromophenol** (solid)
- Selected organic solvent(s) of high purity
- Glass vials with screw caps or flasks with stoppers
- Orbital shaker or wrist-action shaker in a temperature-controlled environment (e.g., incubator)

- Analytical balance
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

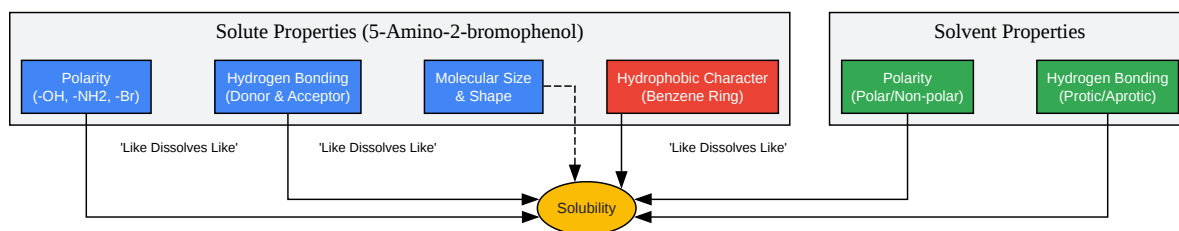
Procedure:

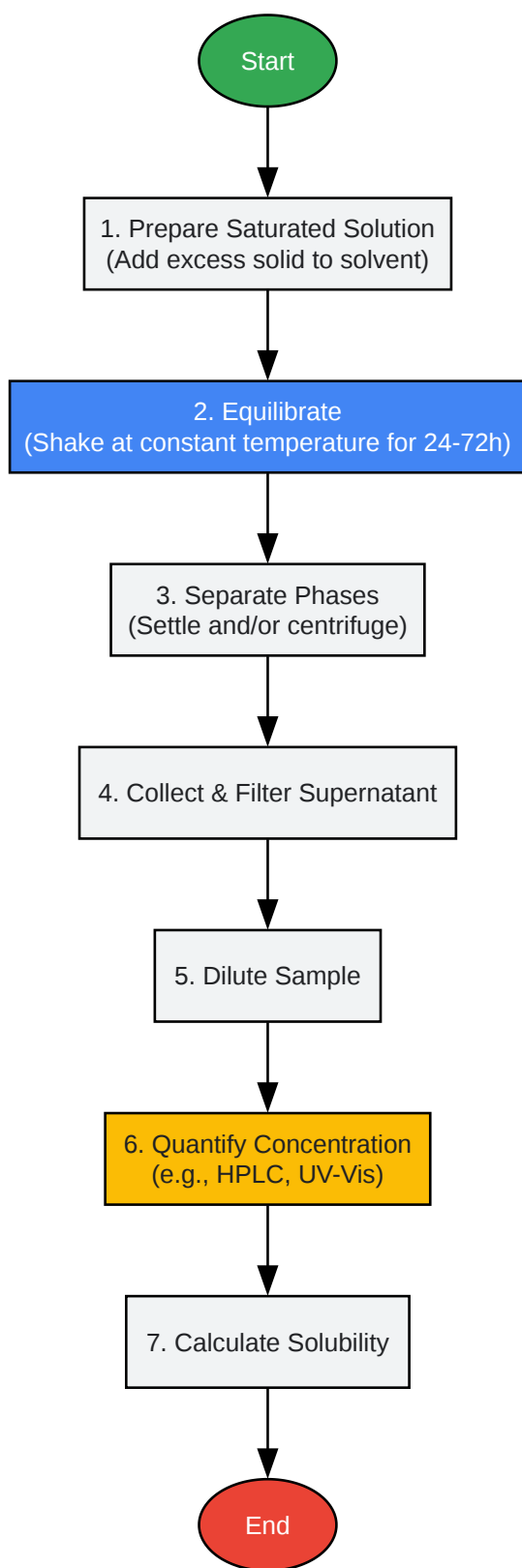
- Preparation of a Saturated Solution:
 - Add an excess amount of solid **5-Amino-2-bromophenol** to a vial. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vial.
- Equilibration:
 - Place the vial in a shaker within a temperature-controlled environment set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours. It is advisable to test multiple time points (e.g., 24, 48, and 72 hours) to ensure that the concentration of the dissolved solid is no longer increasing.[\[8\]](#)[\[10\]](#)
- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed in the temperature-controlled environment for a short period to allow the excess solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a moderate speed.

- Sample Collection and Preparation:
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any remaining microscopic solid particles.
 - Dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at the λ_{max} of **5-Amino-2-bromophenol** or HPLC with a suitable detector).
 - Determine the concentration of **5-Amino-2-bromophenol** in the diluted sample.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.
- Replication:
 - Perform the entire experiment in triplicate to ensure the reproducibility of the results.

Visualizations

Diagram of Factors Influencing Solubility





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